

Proper Disposal Procedures for 7-Azaindole

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Compound of Interest

Compound Name: 7-Azaindazole

Cat. No.: B029739

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The safe and compliant disposal of 7-Azaindole is a critical aspect of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, adherence to established protocols is essential to mitigate risks and ensure compliance with regulatory standards. This guide provides a comprehensive, step-by-step procedure for the proper disposal of 7-Azaindole, grounded in safety data and regulatory best practices.

Hazard Identification and Risk Assessment

Before handling 7-Azaindole for disposal, it is crucial to be aware of its potential hazards. According to safety data sheets, 7-Azaindole is classified as a hazardous chemical.^[1]

- **Health Hazards:** It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Some data also indicates it may be harmful if swallowed.^[3]
- **Environmental Hazards:** While some information suggests the material is not expected to be highly toxic to aquatic life, it is imperative to prevent its entry into the environment.^[2] Disposal into drains or sewage systems is strictly prohibited.^{[2][4]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling 7-Azaindole for disposal to prevent personal exposure.

- **Eye and Face Protection:** Chemical safety goggles or glasses that comply with OSHA or European standards are required.^[5]

- Hand Protection: Wear suitable protective gloves.[2][5]
- Body Protection: A lab coat or other protective clothing is necessary.[5]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[6]

Step-by-Step Disposal Procedure

The disposal of 7-Azaindole must be conducted through a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[2]

Step 1: Waste Classification All laboratory-generated chemical waste, including 7-Azaindole and materials contaminated with it, should be treated as hazardous waste unless explicitly determined to be non-hazardous by an environmental health and safety professional.[7]

Step 2: Segregation and Collection

- Collect waste 7-Azaindole in a dedicated, properly sealed, and compatible waste container.[8]
- Do not mix 7-Azaindole waste with other chemical waste streams unless compatibility has been confirmed to avoid potentially hazardous reactions. It is incompatible with strong oxidizing agents and strong acids.[2]
- For accidental spills, sweep up the solid material, taking care to avoid dust formation, and place it into a suitable, closed container for disposal.[8][9]

Step 3: Labeling The waste container must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste".[10]
- The full chemical name, "7-Azaindole", with no abbreviations.[10]
- The date of waste generation.[10]
- The point of origin (e.g., laboratory, room number).[10]

- The name of the principal investigator or responsible party.[10]
- Appropriate hazard pictograms.[10]

Step 4: Storage

- Store the sealed and labeled hazardous waste container in a designated, secure area that is inaccessible to unauthorized personnel.
- The storage area should be cool, dry, and well-ventilated.[11]
- Ensure the container is kept away from heat, sources of ignition, and incompatible materials.
[2][11]

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a contracted licensed professional waste disposal service.
[2][10]
- Never dispose of 7-Azaindole in the regular trash or pour it down the sink.[7][10]

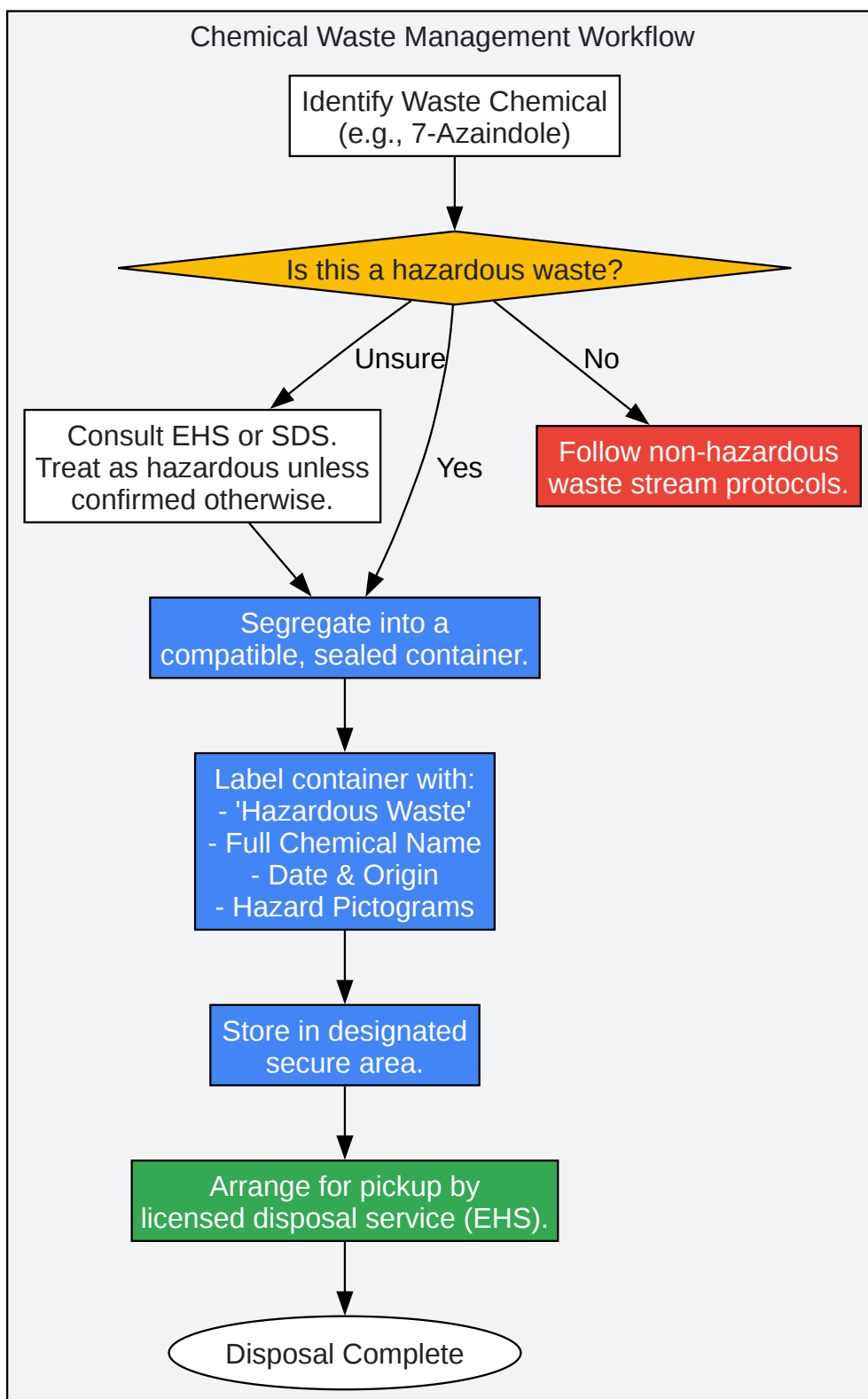
Quantitative Data Summary

The following table summarizes key quantitative data for 7-Azaindole, providing a quick reference for researchers.

Property	Value	Source
Chemical Formula	C ₇ H ₆ N ₂	N/A
CAS Number	271-63-6	[1]
Melting Point	105 - 107 °C	[6][8]
Boiling Point	270 °C	[2][8]
Acute Toxicity	LD50 (Intraperitoneal, Mouse): 490 mg/kg	[8]
Partition Coefficient	log Pow: 1.256	[8]

Chemical Waste Disposal Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of chemical waste such as 7-Azaindole in a laboratory setting.



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Caption: Workflow for the safe disposal of laboratory chemical waste.

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